

# Technical Support Center: Recrystallization of 4-(4-Methylphenyl)cyclohexanone

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 4-(4-Methylphenyl)cyclohexanone

CAS No.: 40503-90-0

Cat. No.: B1590761

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## Executive Summary & Compound Profile

Compound: **4-(4-Methylphenyl)cyclohexanone** CAS Registry Number: 40503-90-0 (Note: Please verify your specific batch; CAS 35698-35-6 is occasionally mislabeled in legacy databases). Molecular Formula: C<sub>13</sub>H<sub>16</sub>O Molecular Weight: 188.27 g/mol [1]

Critical Physical Property:

- Melting Point: 51–52 °C (Sharp)
- Solubility Profile: Highly soluble in dichloromethane (DCM), ethyl acetate, and ethanol; sparingly soluble in water and cold hexanes.

Technical Insight: The relatively low melting point (51 °C) presents a specific challenge: "Oiling Out." If the recrystallization temperature exceeds 51 °C during the cooling phase, the compound will separate as a liquid oil rather than a crystalline solid. This guide prioritizes low-temperature solvent systems to mitigate this phase separation.

## Solvent Selection Guide (Q&A)

### Q1: What is the optimal solvent system for high-purity recovery?

Recommendation: Ethanol/Water (90:10 v/v) or Hexane/Ethyl Acetate (10:1 v/v).

- Ethanol/Water: The compound is soluble in warm ethanol but insoluble in water.[2] Adding water acts as an "anti-solvent," forcing the hydrophobic aryl-cyclohexanone out of the solution gently as crystals.
- Hexane/Ethyl Acetate: Ideal for removing non-polar impurities. The compound dissolves in the small amount of ethyl acetate, while the hexane reduces solubility as the temperature drops.

## Q2: Why can't I just use pure Ethanol?

Technical Reasoning: While **4-(4-Methylphenyl)cyclohexanone** dissolves well in ethanol, its solubility curve is not steep enough for high recovery. You would lose significant yield in the mother liquor. The addition of water (anti-solvent) drastically reduces solubility at 4 °C, maximizing yield without compromising purity.

## Q3: Can I use Toluene or Benzene?

Advisory: Avoid. These solvents have high boiling points and excellent solubility for this compound even at room temperature, leading to poor recovery. Furthermore, removing residual toluene requires heat that may melt the product (MP 51 °C), resulting in a fused, glassy solid rather than a free-flowing powder.

## Standard Operating Procedure (SOP)

Objective: Purify crude **4-(4-Methylphenyl)cyclohexanone** to >98% purity.

### Phase A: Dissolution

- Place the crude solid in an Erlenmeyer flask.
- Add Ethanol (95%) dropwise while warming the flask in a water bath set to 45 °C.
  - Critical Control Point: Do not exceed 50 °C. If the solid melts before dissolving, you will form an emulsion (oil-in-water) which is difficult to crystallize.
- Swirl continuously until the solid is just dissolved.

### Phase B: Impurity Removal (Optional)

- If the solution is colored (yellow/brown), add Activated Charcoal (1% w/w).
- Stir for 5 minutes at 45 °C.
- Perform a hot filtration through a pre-warmed fluted filter paper or Celite pad to remove the charcoal.

## Phase C: Crystallization

- If using the Ethanol/Water method, add warm water (40 °C) dropwise to the clear filtrate until a faint turbidity (cloudiness) persists.
- Add one drop of Ethanol to clear the turbidity.
- Remove the flask from the heat source and let it cool to room temperature undisturbed for 30 minutes.
- Once crystals appear, transfer the flask to a refrigerator (4 °C) for 2 hours to complete precipitation.

## Phase D: Isolation

- Collect crystals via vacuum filtration using a Buchner funnel.
- Wash the filter cake with cold Ethanol/Water (1:1).
- Dry the solid in a vacuum desiccator over CaCl<sub>2</sub> or Silica Gel. Do not use a drying oven above 40 °C.

## Troubleshooting Guide

### Issue: "Oiling Out" (Liquid droplets form instead of crystals)

- Cause: The solution temperature was above the melting point (51 °C) when saturation was reached, or the solvent mixture is too polar.
- Fix:

- Re-heat the mixture to 45 °C to redissolve the oil.
- Add a small amount of the better solvent (e.g., Ethanol) to slightly dilute the solution.
- Seed the solution: Add a tiny crystal of pure product to the cooling solution at ~48 °C to provide a nucleation site.
- Cool more slowly (wrap the flask in a towel).

## Issue: Low Yield

- Cause: Too much solvent was used, or the mother liquor still holds the product.
- Fix: Concentrate the mother liquor (filtrate) using a rotary evaporator (bath < 40 °C) to half its volume and repeat the cooling process (Second Crop). Note that the second crop is usually less pure.

## Issue: Colored Impurities Persist

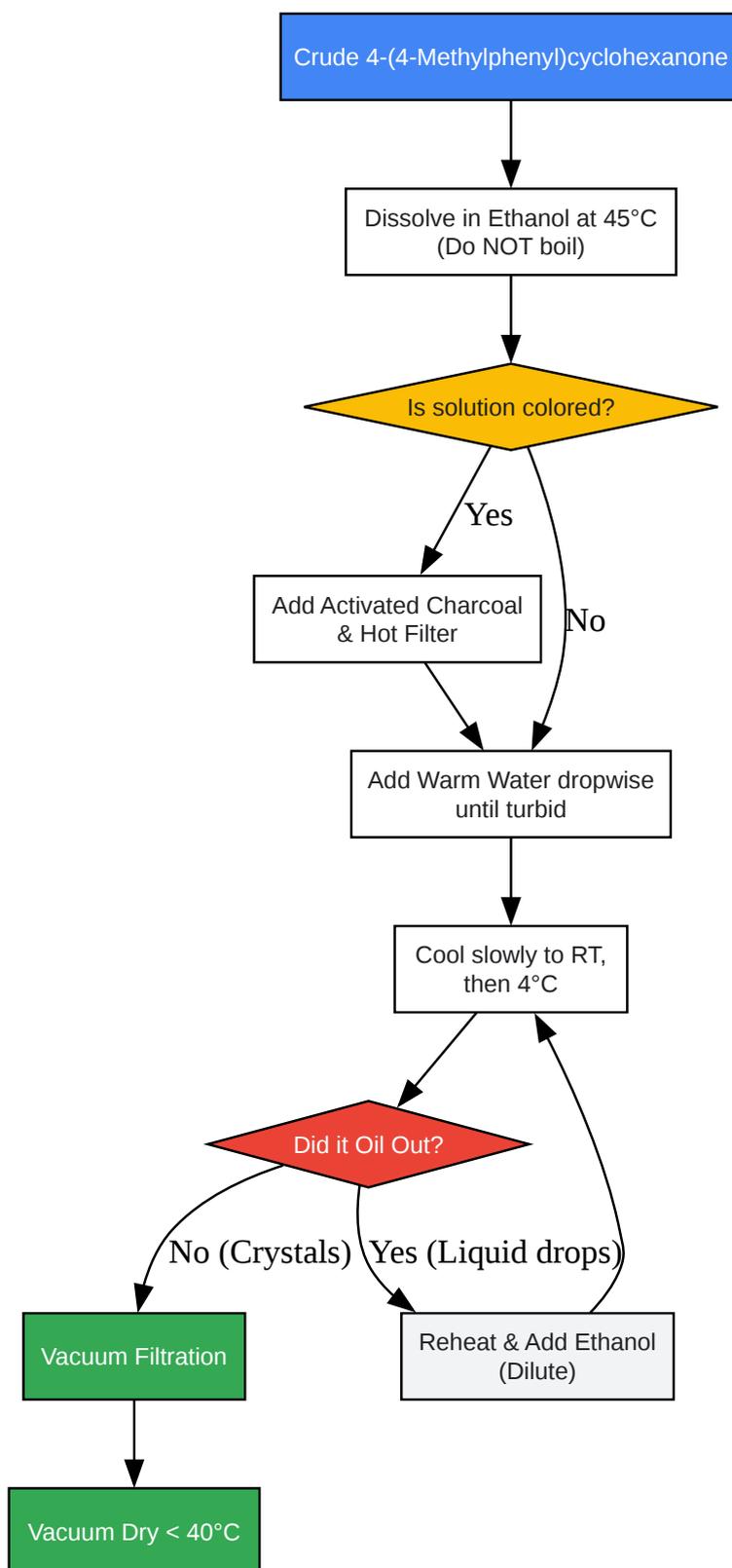
- Cause: Oxidation products (quinones) or starting material (p-tolyl-phenol) carryover.
- Fix: Perform a Recrystallization from Methanol with activated charcoal. If this fails, a silica gel plug filtration (eluting with 10% EtOAc/Hexane) is required before recrystallization.

## Technical Data Summary

Property	Value	Notes
Melting Point	51 – 52 °C	Sharp transition indicates high purity.
Boiling Point	~314 °C	At 760 mmHg. Decomposes at high heat.
Density	1.026 g/cm <sup>3</sup>	Solid state.
Appearance	White to Off-White Needles	Crystalline form depends on solvent.
Solubility (Water)	Insoluble	< 0.1 mg/mL.
Solubility (Ethanol)	High	> 50 mg/mL at 25 °C.

## Visualization of Workflows

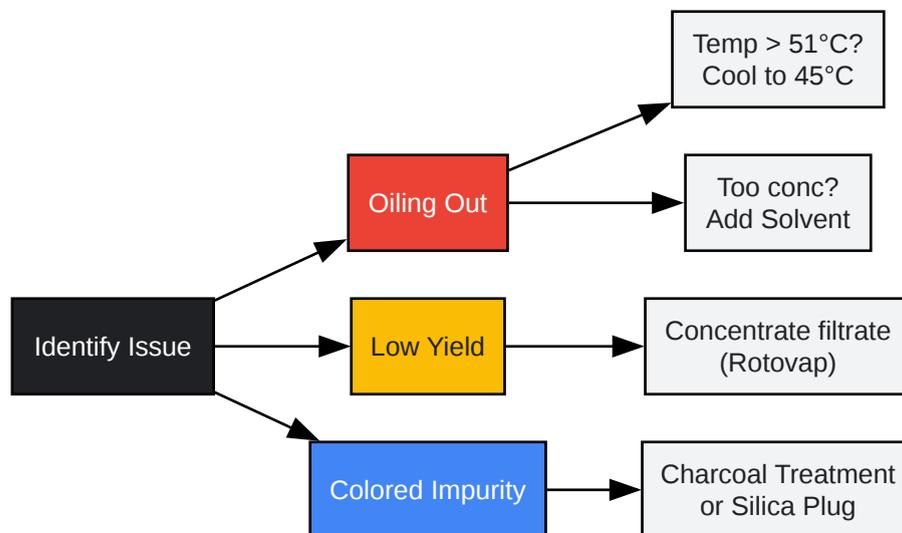
### Figure 1: Recrystallization Logic Flow



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Caption: Step-by-step logic for the purification of low-melting aryl-cyclohexanones.

## Figure 2: Troubleshooting Decision Tree



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Caption: Quick-reference diagnostic tree for common purification failures.

## References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 4131859, Cyclohexanone, 2-[(4-methylphenyl)methylene]-. Retrieved from [\[Link\]](#) (Structural analog data and physical properties).
- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical.

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## Sources

1. [calpaclab.com](http://calpaclab.com) [[calpaclab.com](http://calpaclab.com)]
2. [4-Methylcyclohexanone | C7H12O | CID 11525 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/4-Methylcyclohexanone) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/4-Methylcyclohexanone)]

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)